

Personal protective equipment for handling 3-Amino-5-bromopyridine-2-carboxylic acid

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Compound of Interest

Compound Name: 3-Amino-5-bromopyridine-2-carboxylic acid

Cat. No.: B582003

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Essential Safety and Handling Guide for 3-Amino-5-bromopyridine-2-carboxylic Acid

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Amino-5-bromopyridine-2-carboxylic acid** (CAS No. 870997-85-6). Adherence to these procedures is vital for ensuring laboratory safety and minimizing risks.

Hazard Identification and Personal Protective Equipment (PPE)

3-Amino-5-bromopyridine-2-carboxylic acid is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Therefore, a comprehensive PPE strategy is mandatory.

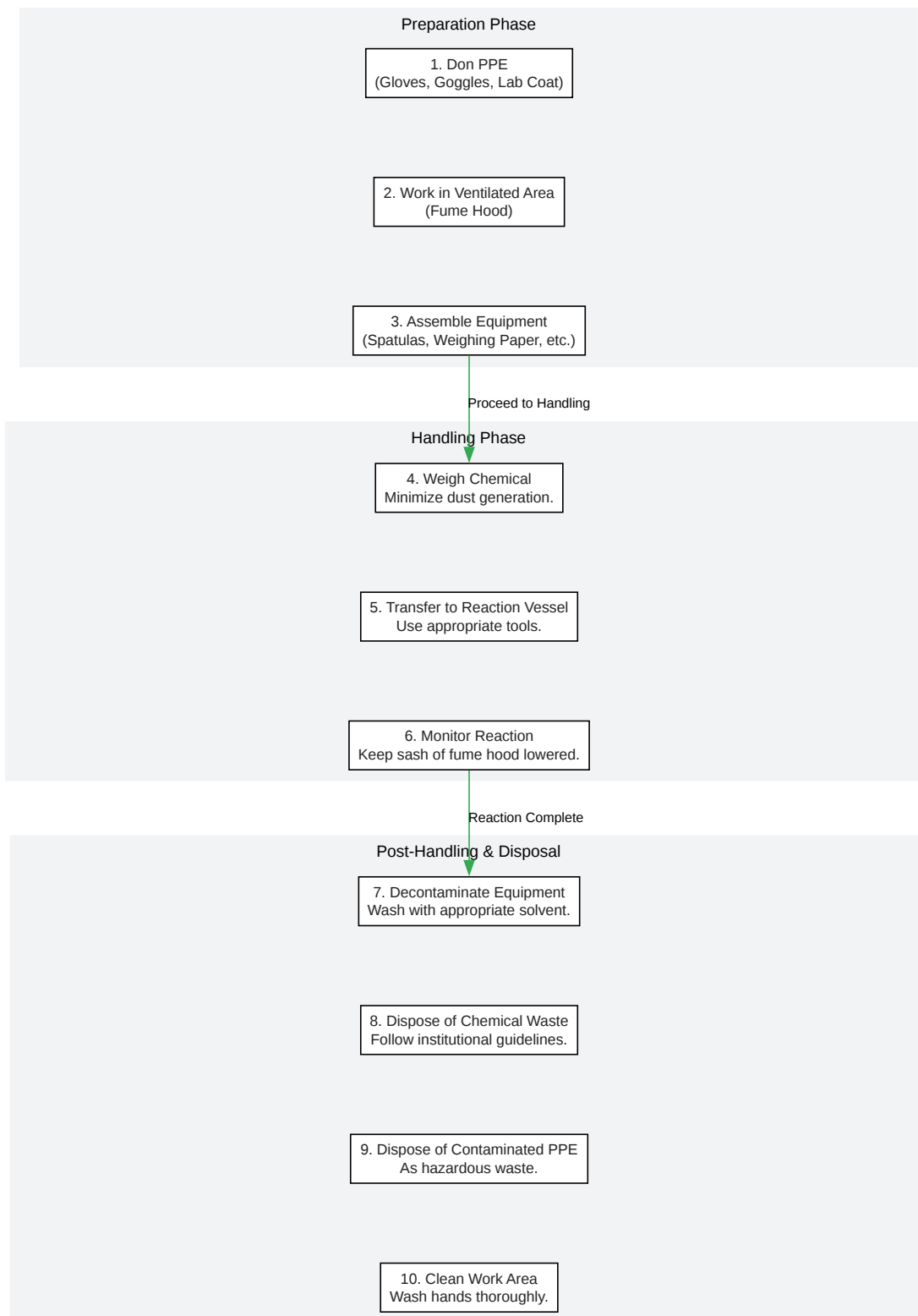
Summary of Required Personal Protective Equipment

Protection Type	Required Equipment	Specifications and Standards
Eye and Face Protection	Safety goggles with side-shields or a face shield.	Must comply with EN166 or equivalent standards. Use goggles with indirect ventilation to protect against splashes of this chemical. A full face shield should be used in addition to goggles where there is a high risk of splashing[1][2].
Skin and Body Protection	Chemical-resistant gloves (Nitrile or Neoprene), chemical-resistant apron or lab coat.	Nitrile gloves are recommended for their resistance to a variety of chemicals and good abrasion resistance. Neoprene gloves offer broad resistance against acids and caustics[2]. A long-sleeved lab coat or chemical-resistant apron is necessary to prevent skin contact[3][4].
Respiratory Protection	Effective dust mask or respirator.	A dust mask (e.g., N95) is suitable for low-dust environments[1][5]. If user operations generate significant dust, fumes, or aerosols, or if ventilation is inadequate, a full-face respirator with an appropriate acid gas cartridge is recommended[1][3].

Operational and Disposal Plans

A systematic approach to handling and disposal is critical to ensure safety and environmental compliance. The following workflow outlines the key steps from preparation to disposal.

Standard Handling Workflow for 3-Amino-5-bromopyridine-2-carboxylic acid

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Caption: Standard operating procedure for handling **3-Amino-5-bromopyridine-2-carboxylic acid**.

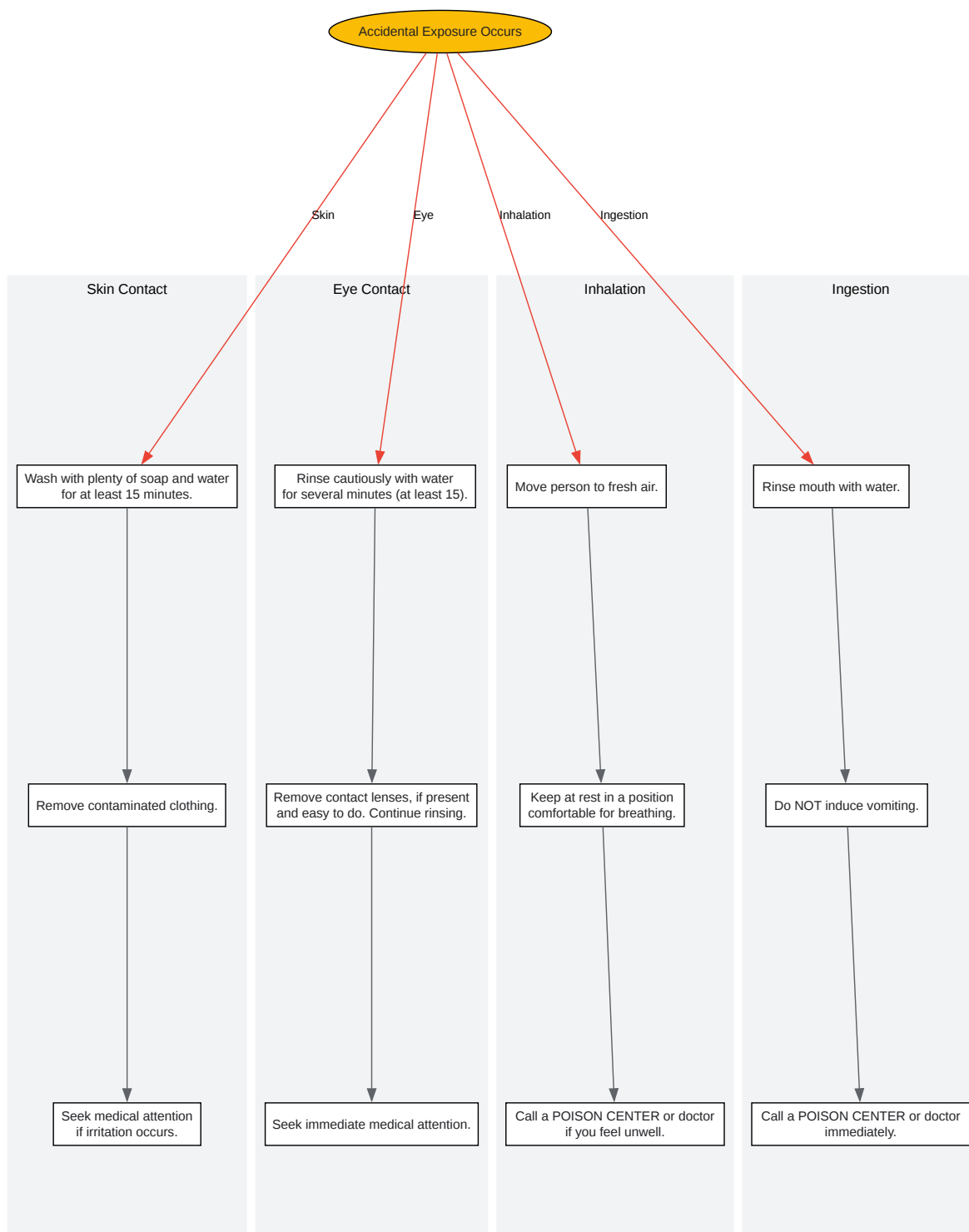
Step-by-Step Handling Protocol

- Preparation:
 - Always work in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure[4].
 - Ensure that an eyewash station and safety shower are readily accessible[6][7].
 - Before handling, put on all required PPE as detailed in the table above.
- Handling:
 - Avoid generating dust when handling the solid material[3][4].
 - Use appropriate, clean tools (e.g., spatulas) for transferring the chemical.
 - Keep the container tightly closed when not in use and store it in a cool, dry, dark place with an inert atmosphere[8].
 - Do not eat, drink, or smoke in the handling area[8][9].
- Disposal Plan:
 - Dispose of waste contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations[8].
 - Contaminated PPE, such as gloves and lab coats, should also be treated as hazardous waste and disposed of accordingly.
 - Do not allow the chemical to enter drains or waterways[3].

Emergency Procedures

In case of accidental exposure, immediate and appropriate action is crucial.

Emergency Response for Accidental Exposure

[Click to download full resolution via product page](#)Caption: First aid procedures for exposure to **3-Amino-5-bromopyridine-2-carboxylic acid**.

Detailed First-Aid Measures

- After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[8]. Remove any contaminated clothing and wash it before reuse[8]. If skin irritation develops or persists, seek medical attention[8].
- After Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, making sure to also wash under the eyelids[8][10]. If present, remove contact lenses and continue rinsing[8]. It is crucial to get medical attention immediately[6][8].
- After Inhalation: Move the affected person to an area with fresh air[8]. If the person is not breathing, provide artificial respiration[8]. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell[8][9].
- After Ingestion: If the substance is swallowed, rinse the mouth thoroughly with water[8]. Do not induce vomiting[8]. Call a physician or poison control center immediately[8]. Never give anything by mouth to an unconscious person[8].

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